

# In-depth Technical Guide to the Electro-optic Coefficients of DSTMS Crystals

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## Compound of Interest

Compound Name: DSTMS

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## Introduction

The organic crystal 4-N,N-dimethylamino-4'-N'-methyl-stilbazolium 2,4,6-trimethylbenzenesulfonate (**DSTMS**) has emerged as a highly promising material for applications in nonlinear optics and terahertz (THz) wave generation. Its large electro-optic coefficients, coupled with a high nonlinear optical susceptibility, make it a subject of intense research and development. This technical guide provides a comprehensive overview of the electro-optic properties of **DSTMS**, with a focus on its electro-optic coefficients, the experimental methodologies used for their characterization, and the underlying physical principles.

## Electro-optic Properties of DSTMS

The electro-optic effect in **DSTMS**, primarily the Pockels effect, describes the change in the refractive index of the crystal in response to an applied external electric field. This property is fundamental to the operation of electro-optic modulators and is closely related to the material's ability to efficiently generate THz radiation through optical rectification.

## Quantitative Data on Electro-optic and Nonlinear Optical Coefficients

The electro-optic and nonlinear optical properties of **DSTMS** are intrinsically linked. The second-order nonlinear optical susceptibility,  $\chi^{(2)}$ , gives rise to both second-harmonic generation and the linear electro-optic (Pockels) effect. The electro-optic tensor, denoted by  $r_{ijk}$ , relates the change in the refractive index to the applied electric field.

Published data on the electro-optic coefficients of **DSTMS** is still emerging. However, key values for its nonlinear optical and electro-optic coefficients have been reported:

Coefficient	Value	Wavelength	Measurement Technique
Nonlinear Optical Coefficient (d)			
$d_{111}$	$214 \pm 20$ pm/V[1]	1900 nm[1]	Maker-fringe technique[1]
Electro-optic Coefficient (r)			
$r_{11}$	37 pm/V[2]	1900 nm[2]	Not specified in the available literature

Note: The electro-optic coefficient  $r_{111}$  is often approximated from the nonlinear optical coefficient  $d_{111}$  due to the relationship between the two phenomena at optical frequencies.

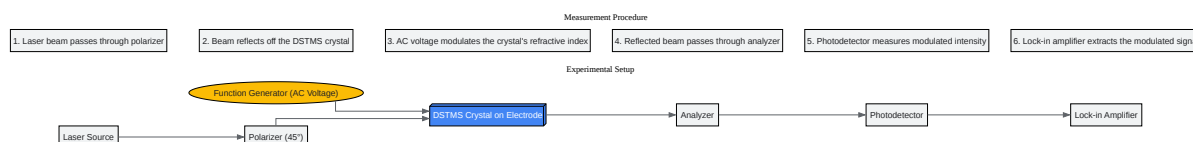
## Experimental Protocols for Characterization

The determination of the electro-optic coefficients of **DSTMS** crystals requires precise and sophisticated measurement techniques. The following sections detail the principles and generalized protocols for two common methods: the Teng-Man technique and Fabry-Pérot interferometry.

### Teng-Man Technique (Reflection Method)

The Teng-Man technique is a widely used method for characterizing the electro-optic coefficients of thin films and crystals. It relies on measuring the change in polarization of a laser beam upon reflection from the sample to which a modulating electric field is applied.

## Experimental Workflow:



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Caption: Workflow of the Teng-Man reflection method.

## Detailed Methodology:

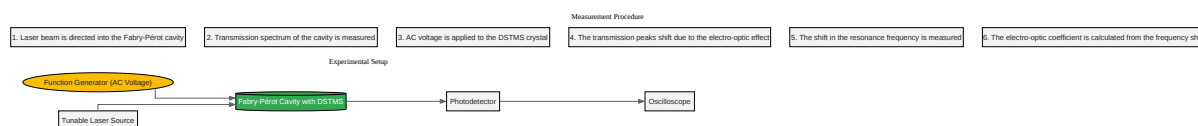
- **Sample Preparation:** A thin, optically polished **DSTMS** crystal is mounted on a transparent electrode (e.g., indium tin oxide - ITO). A second electrode is deposited on the top surface of the crystal.
- **Optical Setup:** A linearly polarized laser beam, with its polarization set at  $45^\circ$  with respect to the principal axes of the crystal, is incident on the sample at an oblique angle.
- **Modulation:** A sinusoidal AC voltage from a function generator is applied across the electrodes of the **DSTMS** crystal. This modulating electric field induces a change in the crystal's refractive index via the Pockels effect.
- **Detection:** The reflected beam passes through an analyzer (a second polarizer) oriented to block the reflected light in the absence of the modulating field. The transmitted light intensity is detected by a photodiode.

- **Signal Analysis:** The photodetector output contains a DC component and an AC component at the modulation frequency. A lock-in amplifier is used to selectively measure the amplitude of the AC signal, which is proportional to the electro-optic coefficient. By analyzing the relationship between the modulated signal, the DC signal, and the applied voltage, the electro-optic coefficients can be calculated.

## Fabry-Pérot Interferometry

Fabry-Pérot interferometry is another powerful technique for determining electro-optic coefficients. This method involves placing the **DSTMS** crystal within a Fabry-Pérot cavity, which consists of two parallel, highly reflective mirrors. The transmission of the cavity is highly sensitive to changes in the optical path length, which is modulated by the applied electric field.

Experimental Workflow:



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Caption: Workflow of the Fabry-Pérot interferometry method.

Detailed Methodology:

- **Sample Preparation:** A **DSTMS** crystal with parallel, polished faces is placed between two highly reflective mirrors, forming a Fabry-Pérot etalon. Electrodes are applied to the crystal to allow for the application of an electric field.
- **Optical Setup:** A narrow-linewidth, tunable laser is used to probe the transmission spectrum of the Fabry-Pérot cavity. The light transmitted through the cavity is detected by a photodiode.
- **Measurement of Transmission Spectrum:** The laser wavelength is scanned, and the transmitted intensity is recorded as a function of wavelength to determine the resonance peaks of the cavity.
- **Modulation:** A DC or low-frequency AC voltage is applied to the **DSTMS** crystal. This changes the refractive index of the crystal, which in turn shifts the resonance frequencies of the Fabry-Pérot cavity.
- **Analysis of Resonance Shift:** The shift in the position of the transmission peaks is measured as a function of the applied voltage.
- **Calculation of Electro-optic Coefficient:** The electro-optic coefficient is calculated from the magnitude of the resonance frequency shift, the applied voltage, the thickness of the crystal, and the refractive index of the material.

## Conclusion

The electro-optic properties of **DSTMS** crystals are central to their utility in advanced photonic applications. While a complete characterization of its full electro-optic tensor over a broad wavelength range is an ongoing area of research, the available data indicates that **DSTMS** possesses a very large electro-optic response. The experimental techniques outlined in this guide, such as the Teng-Man method and Fabry-Pérot interferometry, provide robust frameworks for the precise determination of these crucial parameters. Further research to fully map the wavelength dispersion of all electro-optic coefficients will be critical for the design and optimization of next-generation electro-optic devices and efficient THz sources based on this remarkable organic crystal.

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## References

- 1. Optica Publishing Group [opg.optica.org]
- 2. wavequanta.com [wavequanta.com]
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